

validating Flrlamide gene knockout with rescue experiments

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Flrlamide, manduca*

CAS No.: 129960-91-4

Cat. No.: B1672852

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Sources

- [1. Characterization and baculovirus-directed expression of a myosuppressin encoding cDNA from the true armyworm, Pseudaletia unipuncta - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. The head mesodermal cell couples FMRFamide neuropeptide signaling with rhythmic muscle contraction in *C. elegans* - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. FMRFa receptor stimulated Ca²⁺ signals alter the activity of flight modulating central dopaminergic neurons in *Drosophila melanogaster* - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. CRISPR knockouts reveal an endogenous role for ancient neuropeptides in regulating developmental timing in a sea anemone | eLife \[elifesciences.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com